

2-(2-Amino-6-chlorophenyl)ethanol molecular weight and formula

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Compound of Interest

Compound Name: 2-(2-Amino-6-chlorophenyl)ethanol

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Technical Overview of 2-(2-Amino-6-chlorophenyl)ethanol

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical summary of the fundamental physicochemical properties of **2-(2-Amino-6-chlorophenyl)ethanol**, a compound of interest in medicinal chemistry and pharmaceutical research. Its structure, featuring a chlorinated phenyl group attached to an ethanol moiety with an amino functional group, makes it a versatile intermediate in the synthesis of various bioactive molecules.

Physicochemical Data

The core molecular properties of **2-(2-Amino-6-chlorophenyl)ethanol** are summarized in the table below. This data is essential for stoichiometric calculations, analytical method development, and chemical synthesis planning.

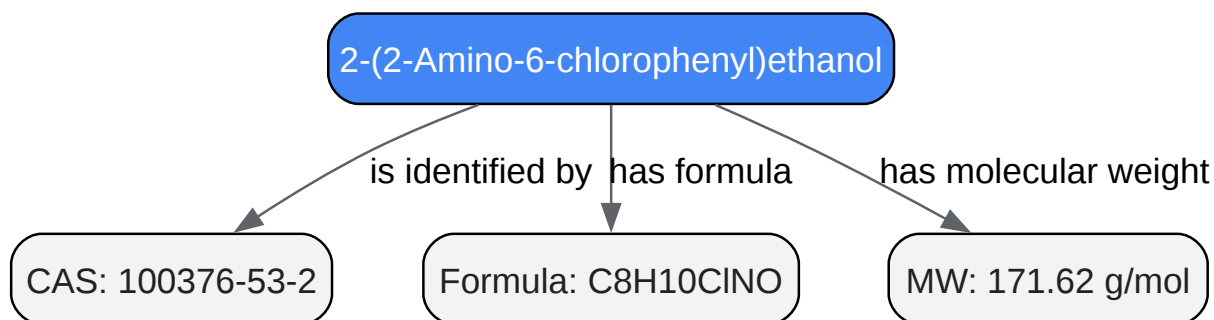
Property	Value	Source
Molecular Formula	C8H10ClNO	[1][2][3][4]
Molecular Weight	171.62 g/mol	[1][2][3][4]
CAS Number	100376-53-2	[1][2][3][5][6]

Structural and Chemical Identity

2-(2-Amino-6-chlorophenyl)ethanol is an organic compound that is typically a white to slightly yellow solid at room temperature. The presence of amino and hydroxyl groups contributes to its biological activity and reactivity, making it a valuable building block in organic synthesis. Key reactions involving this compound include nucleophilic substitutions at the amino group and acylation at the hydroxyl group.

Logical Relationship of Identifiers

The following diagram illustrates the hierarchical relationship between the common name of the compound and its definitive chemical identifiers.



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Fig. 1: Chemical Identifier Relationship

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